

An In-depth Technical Guide to 16-Methylheptadecanoyl-CoA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 16-Methylheptadecanoyl-CoA

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This technical guide provides a comprehensive overview of **16-Methylheptadecanoyl-CoA**, a branched-chain fatty acyl-CoA. The document details its molecular structure, physicochemical properties, biosynthesis, and metabolic significance. Furthermore, it outlines key experimental protocols for its analysis and discusses its potential role in cellular signaling.

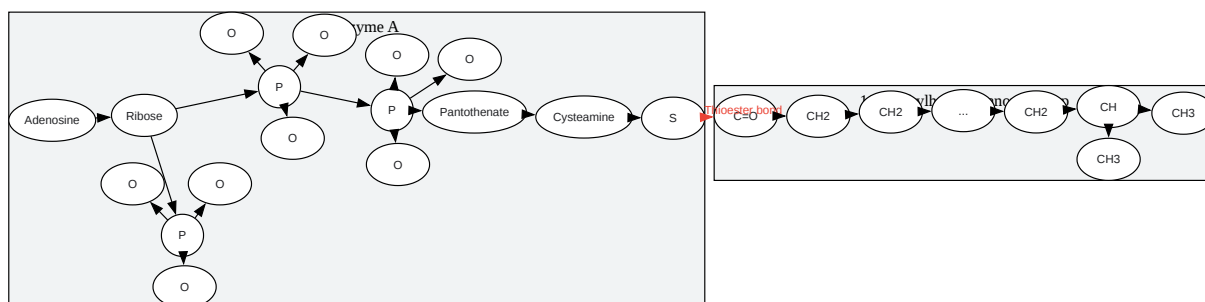
Molecular Structure and Properties

16-Methylheptadecanoyl-CoA is a derivative of the branched-chain fatty acid, 16-methylheptadecanoic acid. The structure consists of a 17-carbon fatty acid with a methyl group at the 16th position, linked to a Coenzyme A (CoA) molecule via a thioester bond. This activation with CoA is a critical step for its participation in various metabolic pathways.

Chemical Structure:

The structure of 16-methylheptadecanoic acid is characterized by a long aliphatic tail with a terminal carboxylic acid group.^{[1][2]} The presence of a methyl branch on the penultimate carbon (iso-structure) influences its physical properties, such as its melting point and fluidity, compared to its straight-chain counterpart, stearic acid.^[3]

Below is a diagram illustrating the molecular structure of **16-Methylheptadecanoyl-CoA**.



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Molecular structure of **16-Methylheptadecanoyl-CoA**.

Physicochemical Data:

A summary of the key quantitative data for **16-Methylheptadecanoyl-CoA** and its constituent fatty acid is presented below.

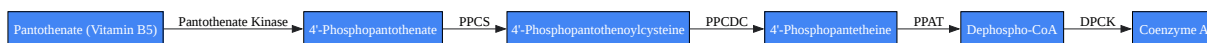
Property	Value	Source
16-Methylheptadecanoic Acid		
Molecular Formula	C18H36O2	[1][2][3]
Average Molecular Weight	284.48 g/mol	[1]
Monoisotopic Molecular Weight	284.27153 g/mol	[1][2]
Appearance	White to off-white crystalline or waxy solid	[3]
Solubility	Insoluble in water; soluble in organic solvents	[3]
16-Methylheptadecanoyl-CoA		
Molecular Formula	C39H70N7O17P3S	Calculated
Molecular Weight	1034.00 g/mol	Calculated from Stearoyl-CoA[4]

Biosynthesis and Metabolism

The biosynthesis of **16-Methylheptadecanoyl-CoA** involves the activation of 16-methylheptadecanoic acid. This process is catalyzed by acyl-CoA synthetases.

Coenzyme A Biosynthesis:

Coenzyme A is a crucial cofactor synthesized from pantothenate (vitamin B5) in a five-step enzymatic pathway.[5] The biosynthesis of CoA is a highly regulated process, with pantothenate kinase being the rate-limiting enzyme.[1]



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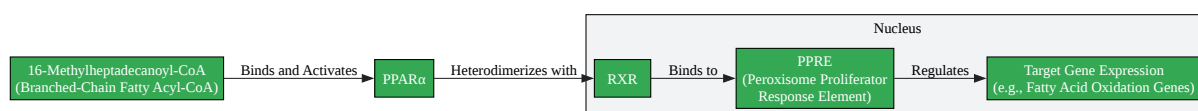
Simplified pathway of Coenzyme A biosynthesis.

Metabolism of Branched-Chain Fatty Acyl-CoAs:

Branched-chain fatty acids like 16-methylheptadecanoic acid undergo metabolism through pathways that can differ from those of their straight-chain counterparts. While most fatty acid degradation occurs via β -oxidation in the mitochondria, very-long-chain and branched-chain fatty acids are initially processed in peroxisomes.[6] The metabolism of branched-chain fatty acids can involve α -oxidation to remove the methyl group, allowing for subsequent β -oxidation.[7]

Potential Signaling Role

Recent studies have indicated that branched-chain fatty acyl-CoAs can act as signaling molecules. Specifically, they have been identified as high-affinity ligands for the peroxisome proliferator-activated receptor alpha (PPAR α).[5][8] PPAR α is a nuclear receptor that plays a critical role in the regulation of lipid and glucose homeostasis. The binding of ligands like branched-chain fatty acyl-CoAs can modulate the expression of genes involved in fatty acid oxidation.



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Potential signaling pathway of **16-Methylheptadecanoyl-CoA** via PPAR α .

Experimental Protocols

The analysis of long-chain fatty acyl-CoAs like **16-Methylheptadecanoyl-CoA** requires sensitive and specific analytical techniques due to their low abundance and instability in biological matrices.

Extraction of Long-Chain Acyl-CoAs from Tissues or Cells:

This protocol provides a general framework for the extraction of long-chain acyl-CoAs.

- **Homogenization:** Homogenize frozen tissue powder or cell pellets in a pre-chilled glass homogenizer with 2 mL of ice-cold 100 mM KH₂PO₄ buffer (pH 4.9).
- **Extraction:** Add an appropriate organic solvent mixture (e.g., acetonitrile:isopropanol:methanol) and vortex vigorously for 5 minutes.
- **Phase Separation:** Centrifuge the homogenate at 3000 x g for 10 minutes at 4°C.
- **Supernatant Collection:** Carefully collect the upper aqueous-organic phase containing the acyl-CoAs.
- **Drying:** Evaporate the solvent under a stream of nitrogen or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried extract in a suitable volume of the initial liquid chromatography mobile phase for analysis.

Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

LC-MS/MS is the gold standard for the quantification of individual acyl-CoA species.

- **Instrumentation:** A high-performance liquid chromatography (HPLC) or ultra-performance liquid chromatography (UPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- **Chromatographic Separation:**
 - **Column:** A C18 reversed-phase column is typically used.
 - **Mobile Phase:** A binary gradient system is common, for example:
 - **Mobile Phase A:** 15 mM ammonium hydroxide in water.

- Mobile Phase B: 15 mM ammonium hydroxide in acetonitrile.
- Gradient: A gradient from a lower to a higher concentration of the organic mobile phase is used to elute the acyl-CoAs based on their hydrophobicity.
- Mass Spectrometric Detection:
 - Ionization Mode: Positive electrospray ionization (ESI+) is often employed.
 - Detection Method: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. This involves monitoring a specific precursor ion to product ion transition for each analyte. For many acyl-CoAs, a characteristic neutral loss of the phosphoadenosine diphosphate moiety (507 Da) is observed.[3]

This technical guide provides a foundational understanding of **16-Methylheptadecanoyl-CoA**. Further research into its specific biological roles and interactions will be crucial for elucidating its full significance in health and disease, and for exploring its potential as a therapeutic target.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 16-Methylheptadecanoyl-CoA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15551507/docs#an-in-depth-technical-guide-to-16-methylheptadecanoyl-coa\]](https://www.benchchem.com/product/b15551507/docs#an-in-depth-technical-guide-to-16-methylheptadecanoyl-coa)

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